Independent Verification of MLS000544460's Mechanism: A Comparative Guide

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Compound of Interest

Compound Name: *MLS000544460*

Cat. No.: *B2941323*

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This guide provides an objective comparison of **MLS000544460**, an inhibitor of the Eyes Absent (EYA) family of protein phosphatases, with alternative compounds. The information presented is supported by experimental data to facilitate independent verification and further research.

Introduction to **MLS000544460** and its Target

MLS000544460 is a reversible, allosteric inhibitor of the tyrosine phosphatase activity of EYA2.[1][2] The EYA proteins, which also possess transcriptional co-activator functions through their interaction with the SIX family of transcription factors, are implicated in various cancer-promoting processes, including cell migration, invasion, and DNA damage repair.[1][3] The phosphatase activity of EYA is a critical component of its oncogenic function, making it an attractive target for therapeutic intervention.

Mechanism of Action: EYA-SIX Signaling Axis

The EYA-SIX transcriptional complex plays a crucial role in both embryonic development and cancer progression. EYA proteins, acting as co-activators, are recruited by SIX transcription

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factors to the promoters of target genes, regulating processes such as cell proliferation, survival, and epithelial-mesenchymal transition (EMT). The intrinsic phosphatase activity of EYA proteins can dephosphorylate specific substrates, further modulating downstream signaling pathways. Inhibition of EYA's phosphatase activity or disruption of the EYA-SIX interaction represents two key strategies to counteract their oncogenic effects.

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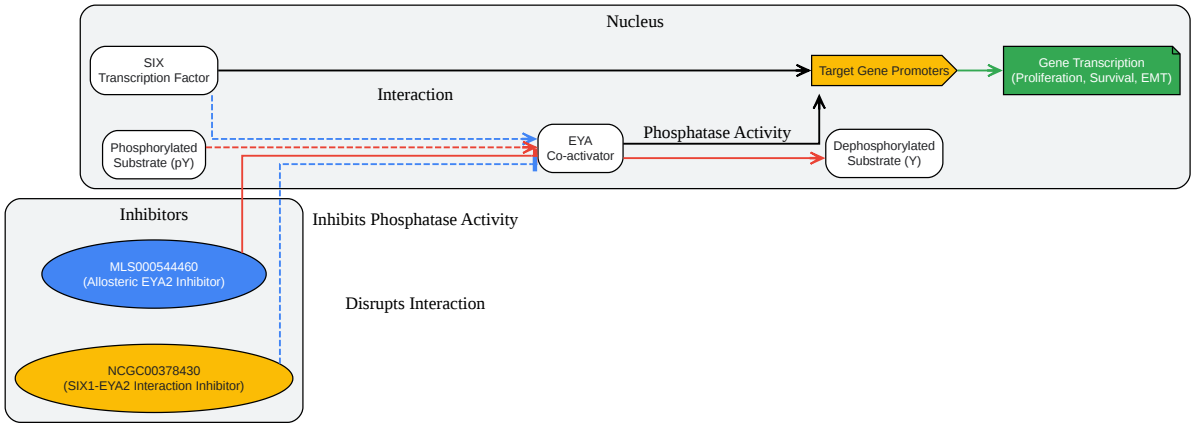

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